

An In-depth Technical Guide to 2,4-Dimethoxypentane

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Compound of Interest

Compound Name: 2,4-Dimethoxypentane

Cat. No.: B14659211

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Abstract

This document provides a concise technical overview of **2,4-dimethoxypentane**, including its chemical identifiers and fundamental properties. Due to the limited availability of detailed experimental data in the public domain, this guide summarizes the existing information and notes the absence of extensive research on this compound.

Chemical Identity and Properties

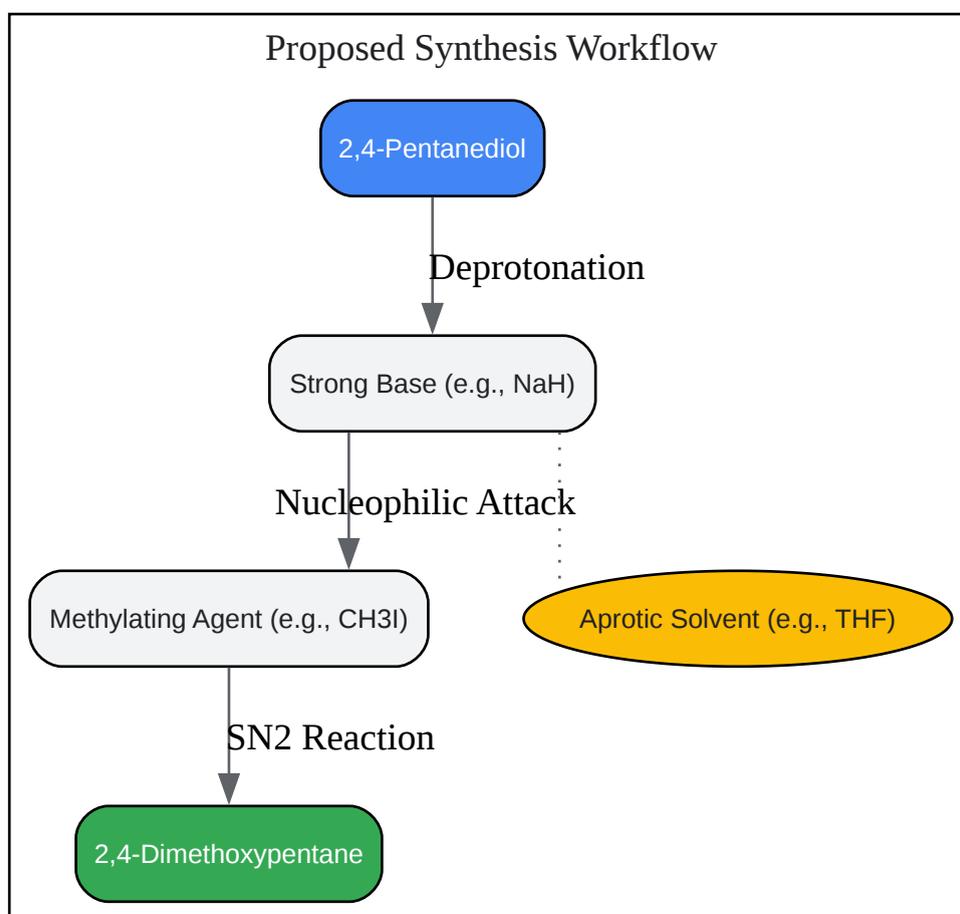
2,4-Dimethoxypentane is an organic compound classified as a diether. Its structure consists of a pentane backbone with two methoxy groups attached to the second and fourth carbon atoms.

Table 1: Chemical Identifiers and Physical Properties of **2,4-Dimethoxypentane**

Identifier	Value	Reference
IUPAC Name	2,4-dimethoxypentane	[1]
CAS Number	41021-50-5	[1][2]
Molecular Formula	C7H16O2	[1][2]
Molecular Weight	132.20 g/mol	[1]
Canonical SMILES	CC(CC(C)OC)OC	[1][2]
InChI Key	FIIWNFXKLFDYNT- UHFFFAOYSA-N	[1][2]
Topological Polar Surface Area	18.5 Å ²	[1]
Complexity	55.9	[1]
Hydrogen Bond Acceptor Count	2	[1][2]
Rotatable Bond Count	4	[1]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2,4-dimethoxypentane** are not readily available in peer-reviewed literature. However, general synthetic routes for dialkoxyalkanes can be proposed. A potential logical workflow for its synthesis could involve the dialkylation of 2,4-pentanediol.



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References

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